

Technical Guide: Applications of Carboxy-Functionalized 2,6-Diaminopurine[1]

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Compound of Interest

Compound Name: 4-((2-amino-9H-purin-6-yl)amino)butanoic acid

CAS No.: 1435999-93-1

Cat. No.: B2620980

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Executive Summary

2,6-Diaminopurine (2,6-DAP), an amino-modified analog of adenine, represents a high-performance nucleobase capable of forming three hydrogen bonds with thymine (or uracil), compared to the two formed by standard adenine.[1][2][3] This additional interaction confers exceptional thermal stability to nucleic acid duplexes (

increases of 2–6°C per substitution).

Carboxy-functionalization of 2,6-DAP—typically via an N9-acetic acid linker—transforms this static nucleobase into a versatile chemical synthon.[1] This modification is the critical "bridge" that allows 2,6-DAP to be incorporated into Peptide Nucleic Acid (PNA) backbones, conjugated to delivery vectors, or immobilized on solid supports for affinity purification. This guide details the molecular logic, synthesis protocols, and therapeutic applications of this modified purine.

Part 1: Molecular Architecture & Logic[1]

The Thermodynamic Advantage

The primary utility of 2,6-DAP lies in its base-pairing fidelity and strength.[1] While Adenine (A) pairs with Thymine (T) via two hydrogen bonds, 2,6-DAP possesses an exocyclic amine at the C2 position, acting as an additional hydrogen bond donor.

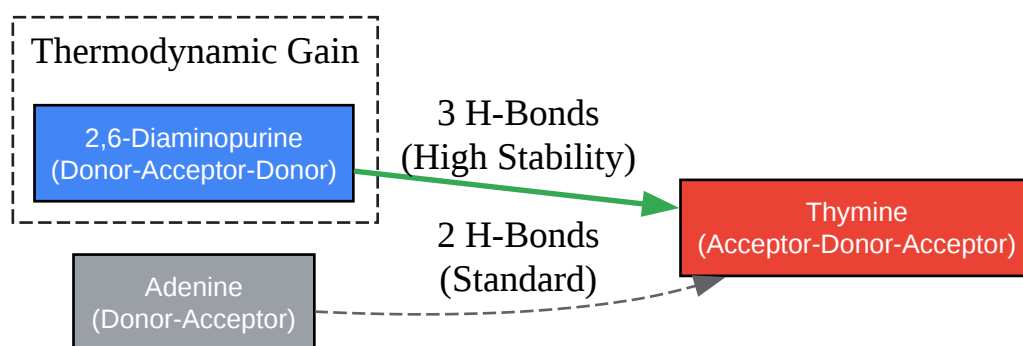
- Adenine-Thymine: 2 H-bonds (Weak)[1]
- 2,6-DAP-Thymine: 3 H-bonds (Strong, pseudo-G:C stability)[1]

This property makes 2,6-DAP indispensable in PNA probes designed to invade double-stranded DNA or bind highly structured RNA targets where standard A:T pairing is insufficient to overcome entropic penalties.[1]

The Carboxy-Linker (N9-Carboxymethyl)

To utilize 2,6-DAP in artificial backbones (like PNA) or surface chemistry, the N9 position must be functionalized.[1] The carboxymethyl group (-CH₂-COOH) serves as a universal connector.[1]

- Function: It mimics the glycosidic bond distance of natural DNA, positioning the nucleobase correctly for hybridization when attached to a PNA backbone (N-(2-aminoethyl)glycine).[1]
- Versatility: The carboxylic acid moiety allows for standard amide coupling (EDC/NHS or HATU chemistries) to amines on peptides, nanoparticles, or resins.



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Figure 1: Comparative H-bonding topology. 2,6-DAP forms a "G-C like" triplet interaction with Thymine.[1]

Part 2: Synthesis of Carboxy-Functionalized 2,6-DAP Monomers

Expert Insight: Direct alkylation of 2,6-diaminopurine often results in a mixture of N9 and N7 isomers which are difficult to separate.[1] The industry-standard "Expert" route utilizes 2-amino-6-chloropurine as the starting material.[1] The chlorine atom directs alkylation preferentially to the N9 position and is subsequently converted to the amine.

Protocol 1: Synthesis of N9-Carboxymethyl-2,6-DAP (PNA Precursor)[1]

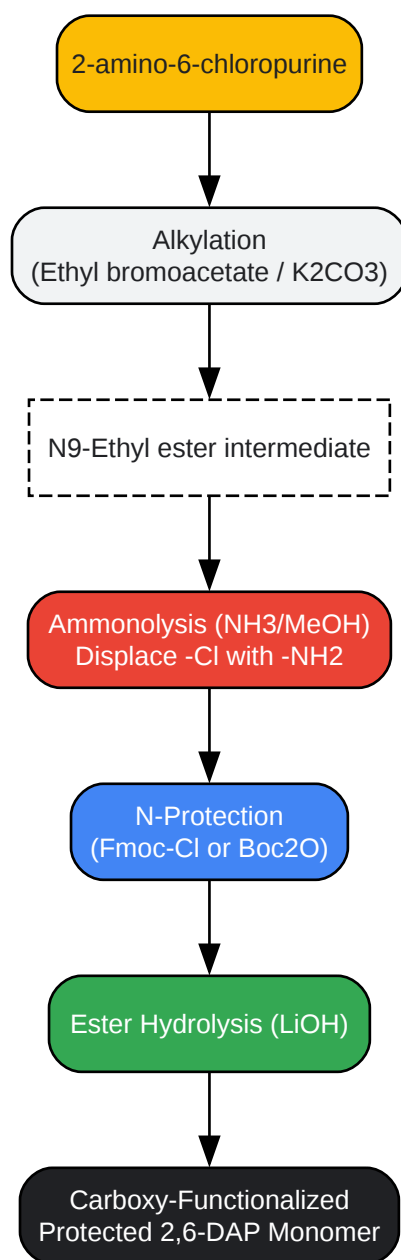
Reagents:

- Starting Material: 2-amino-6-chloropurine[1]
- Alkylation: Ethyl bromoacetate,
DMF
- Amination: Ammonia (methanolic or aqueous)
- Hydrolysis: NaOH or LiOH[1]

Step-by-Step Workflow:

- N9-Alkylation:
 - Dissolve 2-amino-6-chloropurine (10 mmol) in dry DMF (50 mL).
 - Add anhydrous
(1.2 eq) and stir for 30 min.
 - Dropwise add ethyl bromoacetate (1.1 eq). Stir at RT for 4-6 hours.[1]
 - Result: Ethyl 2-(2-amino-6-chloropurin-9-yl)acetate.[1] (N9 selectivity >90%).
- Conversion to 2,6-DAP (Ammonolysis):

- Transfer the intermediate to a pressure vessel.
- Add saturated methanolic ammonia (or 30% aqueous).
- Heat at 80-100°C for 6–12 hours. This step displaces the C6-chloro group with an amine, generating the 2,6-diamino core.[\[1\]](#)
- Note: This simultaneously converts the ethyl ester to an amide in some conditions; if so, hydrolysis (Step 4) converts it back to acid. If ester remains, proceed to Step 4.
- Exocyclic Amine Protection (Critical for PNA):
 - Why? The free amines will react during PNA oligomerization.
 - React the crude DAP-acid/ester with Boc-anhydride () or Fmoc-Cl depending on the desired synthesis strategy (Boc vs. Fmoc solid phase).[\[1\]](#)
 - Standard:Fmoc/Bhoc protection is preferred for modern automated synthesis.[\[1\]](#)
- Final Hydrolysis:
 - Treat the protected ester with 1M LiOH (THF/Water 1:1) for 1 hour.
 - Acidify to pH 3 with citric acid.[\[1\]](#) Extract the free acid: N-Protected-2-(2,6-diaminopurin-9-yl)acetic acid.



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Figure 2: Chemo-selective synthesis route for PNA monomers avoiding N7-isomer contamination.

Part 3: Applications in Drug Development & Genetics

High-Affinity PNA Probes (Antisense & Diagnostics)

The carboxy-functionalized DAP is coupled to the PNA backbone (Aeg) to create DAP-PNA monomers.[\[1\]](#)

- Application: Detection of Single Nucleotide Polymorphisms (SNPs).
- Mechanism: A DAP-T base pair is significantly more stable than an A-T pair.[\[1\]](#) However, a DAP-C mismatch is highly destabilizing.[\[1\]](#) This heightened "discrimination power" allows DAP-containing PNAs to distinguish between Wild Type and Mutant DNA sequences with superior specificity compared to standard probes.[\[1\]](#)
- Protocol: Use standard Solid Phase Peptide Synthesis (SPPS).[\[4\]](#)
 - Coupling Reagent: HATU/DIPEA (Standard) or PyOxim (High efficiency).
 - Cycle: Deprotect Fmoc -> Couple DAP-Monomer -> Cap -> Repeat.[\[1\]](#)

Nonsense Mutation Readthrough (Therapeutic Context)

While 2,6-DAP itself (as a free base or nucleoside) has shown efficacy in correcting UGA nonsense mutations (e.g., in Cystic Fibrosis CFTR genes), the carboxy-functionalized derivatives are being explored as prodrugs or targeted conjugates.

- Conjugation: The carboxylic acid handle allows attachment to cell-penetrating peptides (CPPs) or receptor-targeting ligands, improving the bioavailability of the DAP pharmacophore into specific tissues (e.g., lung epithelium).

Quantitative Data: Thermal Stability

The following table summarizes the impact of substituting Adenine with Carboxy-DAP in PNA:DNA duplexes.

Modification Type	Base Pair	Change ()	Specificity Impact
Standard Adenine	A - T	Reference	Baseline
2,6-DAP (Single Sub)	D - T	+4.5°C	Increased Stability
2,6-DAP (Multi Sub)	D - T	+12.0°C (for 3 subs)	Ultra-High Affinity
Mismatch	D - C	-8.0°C	Enhanced Discrimination

Data aggregated from PNA hybridization studies (See References).

Part 4: Experimental Validation (Self-Validating Protocol)

To verify the successful synthesis and integration of carboxy-DAP, use this QC workflow:

- HPLC Analysis:
 - Column: C18 Reverse Phase.[\[1\]](#)
 - Gradient: 0-50% Acetonitrile in 0.1% TFA.[\[1\]](#)
 - Validation: The N9-isomer elutes significantly later than the N7-isomer.[\[1\]](#) A single sharp peak confirms isomeric purity.
- UV-Vis Spectroscopy:
 - DAP has a distinct absorption max at ~280 nm (shifted from Adenine's 260 nm).
 - Ratio

> 1.0 indicates successful DAP incorporation.
- Mass Spectrometry (ESI-MS):

- Confirm mass of the protected monomer (e.g., Fmoc-DAP(Boc)-OH).[1]
- Check: Look for loss of protecting groups (Boc fragments) which is common in source; ensure parent ion is present.

References

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